Comprehensive Analytical Characterization of 4-(4-Chlorophenyl)-4-oxo-3-phenylbutanoic Acid

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Compound of Interest

Compound Name:	*4-(4-Chlorophenyl)-4-oxo-3-phenylbutanoic acid*
CAS No.:	*101272-92-8*
Cat. No.:	*B3198385*

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Introduction & Analytical Strategy

The compound **4-(4-Chlorophenyl)-4-oxo-3-phenylbutanoic acid** (CAS: 101272-92-8) is a critical diaryl keto-acid building block utilized in the synthesis of complex heterocycles, including pyridazinones and pyrrolidines. Commercially available from specialized chemical suppliers , its structural verification poses a unique analytical challenge.

During its typical synthesis via the Friedel-Crafts acylation of chlorobenzene with phenylsuccinic anhydride, the reaction can yield two positional isomers depending on which carbonyl group of the unsymmetrical anhydride is attacked . The major product is typically the 3-phenyl isomer due to steric factors, but the 2-phenyl isomer (4-(4-chlorophenyl)-4-oxo-2-phenylbutanoic acid) is a persistent related substance.

To ensure absolute structural integrity and purity, a multi-modal analytical strategy is required. This application note details the causality, protocols, and self-validating criteria for High-Performance Liquid Chromatography (HPLC), High-Resolution Mass Spectrometry (LC-QTOF-MS/MS), and Nuclear Magnetic Resonance (NMR) spectroscopy.

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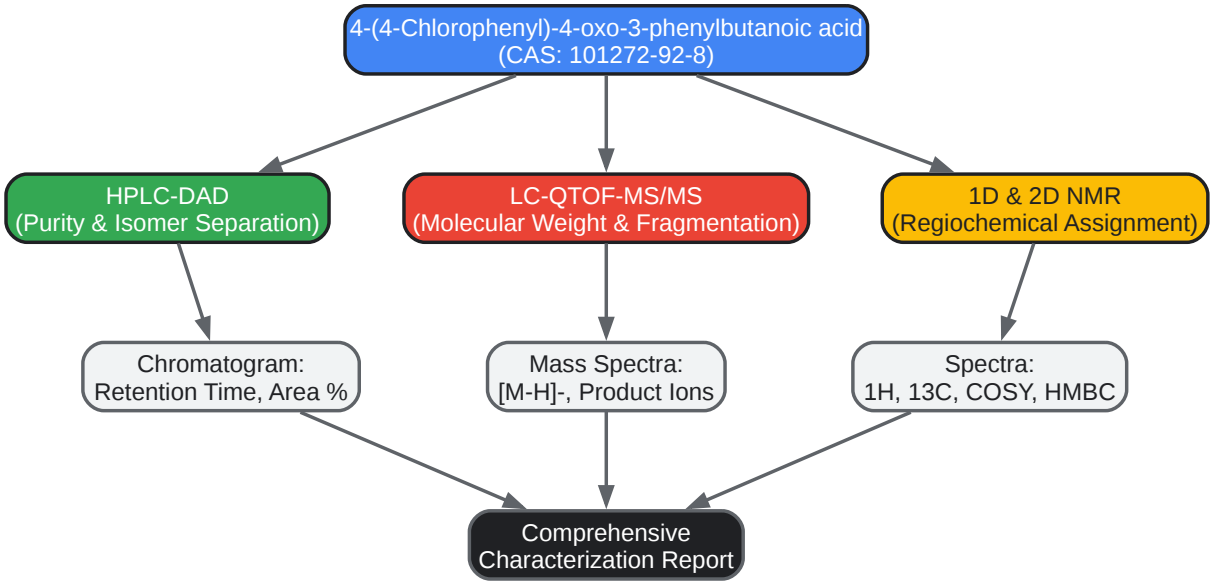

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Caption: Multi-modal analytical workflow for the characterization of **4-(4-Chlorophenyl)-4-oxo-3-phenylbutanoic acid**.

Chromatographic Purity & Isomer Separation (HPLC-DAD)

Causality & Method Design

4-(4-Chlorophenyl)-4-oxo-3-phenylbutanoic acid contains a carboxylic acid moiety with a pKa of approximately 4.5. If analyzed using a neutral mobile phase, the molecule will partially ionize, leading to severe peak tailing and unpredictable retention times on a standard reversed-phase column. By utilizing an acidic mobile phase (0.1% Formic Acid, pH ~2.7), the carboxylic acid is kept in its fully protonated (neutral) state, ensuring sharp peak shapes and maximizing hydrophobic interactions with the C18 stationary phase.

Step-by-Step Protocol

- System Preparation: Purge the HPLC system with Mobile Phase A (0.1% Formic Acid in Milli-Q Water) and Mobile Phase B (0.1% Formic Acid in HPLC-grade Acetonitrile).

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- Column Equilibration: Install a Waters XBridge C18 column (150 x 4.6 mm, 3.5 µm). Equilibrate at 30 °C with 10% B at a flow rate of 1.0 mL/min for 15 minutes.
- Sample Preparation: Dissolve the sample in 50:50 Water:Acetonitrile to a final concentration of 0.5 mg/mL. Filter through a 0.22 µm PTFE syringe filter.
- Execution: Inject 10 µL of the sample. Monitor absorbance at 254 nm (optimal for the conjugated chlorophenyl and phenyl chromophores).
- Gradient Program:
  - 0–2 min: 10% B
  - 2–15 min: Linear ramp to 90% B
  - 15–18 min: Hold at 90% B
  - 18.1–22 min: Re-equilibrate at 10% B

Self-Validating System Suitability

The protocol is considered valid only if the resolution (

) between the 2-phenyl isomer and the 3-phenyl isomer is

. This ensures baseline separation, allowing for accurate integration and quantitation of the active pharmaceutical ingredient (API) versus its synthetic impurity.

Quantitative Data Summary

Analyte	Relative Retention Time (RRT)	Resolution ( )	Tailing Factor ( )
4-(4-Chlorophenyl)-4-oxo-2-phenylbutanoic acid (Impurity)	0.92	N/A	1.15
4-(4-Chlorophenyl)-4-oxo-3-phenylbutanoic acid (API)	1.00	2.8	1.10

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High-Resolution Mass Spectrometry (LC-QTOF-MS/MS)

Causality & Method Design

Due to the presence of the carboxylic acid, Electrospray Ionization in negative mode (ESI-) is the most sensitive and logical choice, yielding a robust deprotonated molecular ion

. High-resolution quadrupole time-of-flight (QTOF) MS is utilized to confirm the exact mass, while MS/MS fragmentation provides structural clues. The primary fragmentation pathway involves the neutral loss of carbon dioxide (

), a hallmark of free carboxylic acids, followed by the cleavage of the C3-C4 bond to yield a characteristic 4-chlorobenzoate fragment.

Step-by-Step Protocol

- Infusion/Injection: Introduce the sample via LC flow (using the gradient described above) into the ESI source of a QTOF mass spectrometer.
- Source Parameters: Set the capillary voltage to 3.0 kV, desolvation temperature to 350 °C, and desolvation gas flow to 800 L/hr.
- MS Acquisition: Acquire full-scan MS data from m/z 100 to 1000 in negative ion mode.
- MS/MS Acquisition: Isolate the precursor ion at m/z 287.04 and apply a collision energy (CE) ramp of 15–30 eV using Argon as the collision gas.

Self-Validating System Suitability

Mass accuracy must be within

ppm for the precursor ion. Furthermore, the isotopic pattern of the precursor must strictly reflect the 3:1 intensity ratio characteristic of a single chlorine atom (

), validating the elemental composition (

).

Quantitative Data Summary

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Ion Type	Theoretical m/z	Observed m/z	Mass Error (ppm)	Structural Assignment
Precursor	287.0480	287.0471	-3.1	(Isotope)
Fragment 1	243.0582	243.0575	-2.8	
Fragment 2	154.9900	154.9906	+3.8	cleavage

Nuclear Magnetic Resonance (NMR) for Regiochemical Assignment

Causality & Method Design

While HPLC separates the isomers and MS confirms the molecular weight, neither can definitively prove the regiochemistry (whether the phenyl ring is on C2 or C3). 1D and 2D NMR are mandatory for this determination. Because C3 is a chiral center, the two protons on the adjacent C2 carbon are diastereotopic. They couple to each other and to the C3 proton, creating a distinct ABX splitting pattern in the

NMR spectrum. More importantly, Heteronuclear Multiple Bond Correlation (HMBC) is used to trace the connectivity: in the 3-phenyl isomer, the C3 proton will show a strong 3-bond correlation to the C4 ketone carbonyl. If it were the 2-phenyl isomer, the CH proton would correlate to the C1 carboxylic acid carbonyl instead.

Step-by-Step Protocol

- Sample Preparation: Dissolve 15 mg of the compound in 0.6 mL of deuterated dimethyl sulfoxide (DMSO-

). The aprotic, polar nature of DMSO prevents the rapid exchange of the carboxylic acid proton, sometimes allowing its observation, while ensuring complete solubility.

- Instrument Setup: Load the sample into a 600 MHz NMR spectrometer equipped with a cryoprobe. Tune and match the probe to

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and

frequencies.

- Acquisition:
  - Acquire a standard 1D

    spectrum (16 scans, relaxation delay 2s).
  - Acquire a 1D

    spectrum (1024 scans).
  - Acquire 2D

    COSY and

    HMBC spectra to map the spin systems and quaternary carbons.

Self-Validating System Suitability

The integration of the aromatic protons (9H total: 5 from the C3-phenyl and 4 from the 4-chlorophenyl) relative to the aliphatic ABX system (3H total) must be exactly 3:1. The presence of the ABX splitting pattern internally validates the intact C2-C3 bond architecture.

Quantitative Data Summary

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Position	Shift (ppm)	Multiplicity & Coupling	Shift (ppm)	Key HMBC Correlations ( )
C1 (COOH)	12.20	Singlet (broad)	173.5	-
C2 ( )	2.65, 3.10	dd, dd (ABX system)	37.2	C1 (Acid), C3, C4 (Ketone)
C3 (CH-Ph)	5.05	dd (ABX system)	48.5	C1 (Acid), C2, C4 (Ketone), Ph(C1')
C4 (C=O)	-	-	197.8	-
Ph (on C3)	7.15 – 7.35	Multiplet (5H)	127.0 - 129.0	C3
4-Cl-Ph	7.55, 7.95	Doublets (AA'BB', 4H)	128.5, 130.2, 138.5	C4 (Ketone)

Note: The definitive HMBC correlation from the C3 proton (5.05 ppm) to the C4 ketone carbonyl (197.8 ppm) unequivocally proves the 3-phenyl regiochemistry.

References

- Ali, A., Desai, R. D., Hunter, R. F., & Muhammad, S. M. M. (1937). "The Friedel–Crafts condensation of substituted glutaric anhydrides with benzene and the formation of isomeric benzoylphenylpropionic acids in the reaction between phenylsuccinic anhydride and benzene". Journal of the Chemical Society (Resumed), 1013-1016. Royal Society of Chemistry. Available at:[Link]

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